

Application Notes and Protocols for Efficient Charge Injection Using Tris-PCz

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Compound of Interest

Compound Name: Tris-PCz

Cat. No.: B8231135

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Introduction

Efficient charge injection and transport are critical for the high performance of Organic Light-Emitting Diodes (OLEDs). **Tris-PCz** (9-Phenyl-3,6-bis(9-phenyl-9H-carbazol-3-yl)-9H-carbazole) has emerged as a key material in the advancement of OLED technology, particularly in devices employing Thermally Activated Delayed Fluorescence (TADF). Its unique molecular structure, featuring a tri-carbazole backbone, imparts excellent hole transport properties, a high triplet energy, and the ability to form exciplexes, making it a versatile component for achieving superior device efficiency and longevity.

These application notes provide a comprehensive overview of **Tris-PCz**, including its material properties, and detailed protocols for its use in the fabrication of high-performance OLEDs. The information is intended for researchers, scientists, and professionals in the fields of organic electronics and drug development who are interested in leveraging the properties of **Tris-PCz** for advanced device architectures.

Material Properties of Tris-PCz

Tris-PCz is a white crystalline powder with the chemical formula $C_{54}H_{35}N_3$ and a molecular weight of 725.88 g/mol ^[1] Its electron-rich nature, stemming from its highly conjugated carbazole units, makes it an excellent candidate for a hole-transport layer (HTL) material. ^{[2][3]} Furthermore, its high triplet energy (ET = 2.7 eV) allows it to function effectively as an exciton-blocking layer (EBL), preventing unwanted energy transfer and enhancing the fluorescence quantum efficiency. ^[2]

A summary of the key physical and electronic properties of **Tris-PCz** is presented in Table 1.

Table 1: Material Properties of **Tris-PCz**

Property	Value	Reference
Chemical Name	9,9',9''-Triphenyl-9H,9'H,9''H-3,3':6',3''-tercarbazole	[1]
CAS Number	1141757-83-6	[4]
Molecular Formula	C ₅₄ H ₃₅ N ₃	[1]
Molecular Weight	725.88 g/mol	[1]
Appearance	White powder/crystal	[1]
Purity	Sublimed >99%	
HOMO Level	5.6 eV	
LUMO Level	2.1 eV	
Triplet Energy (ET)	2.7 eV	
Melting Point	>270 °C (TGA)	[2]

Applications in OLEDs

Tris-PCz is a multifunctional material in OLEDs, primarily utilized as:

- Hole Transport Layer (HTL): Its high hole mobility ensures efficient transport of holes from the anode to the emissive layer, contributing to balanced charge injection and recombination. [3]
- Exciton Blocking Layer (EBL): Due to its high triplet energy, **Tris-PCz** can effectively confine excitons within the emissive layer, preventing energy loss and improving device efficiency.[2]
- Host Material: It can serve as a host for fluorescent or TADF emitters.
- Exciplex Formation: **Tris-PCz** can form exciplexes with suitable electron-acceptor materials, which is a key mechanism in highly efficient TADF-OLEDs.

Performance Data of Tris-PCz in OLEDs

The use of **Tris-PCz** in various OLED architectures has consistently led to high-performance devices. Table 2 summarizes the performance metrics of several reported OLEDs where **Tris-PCz** is used as a hole transport layer.

Table 2: Performance of OLEDs Incorporating **Tris-PCz** as a Hole Transport Layer

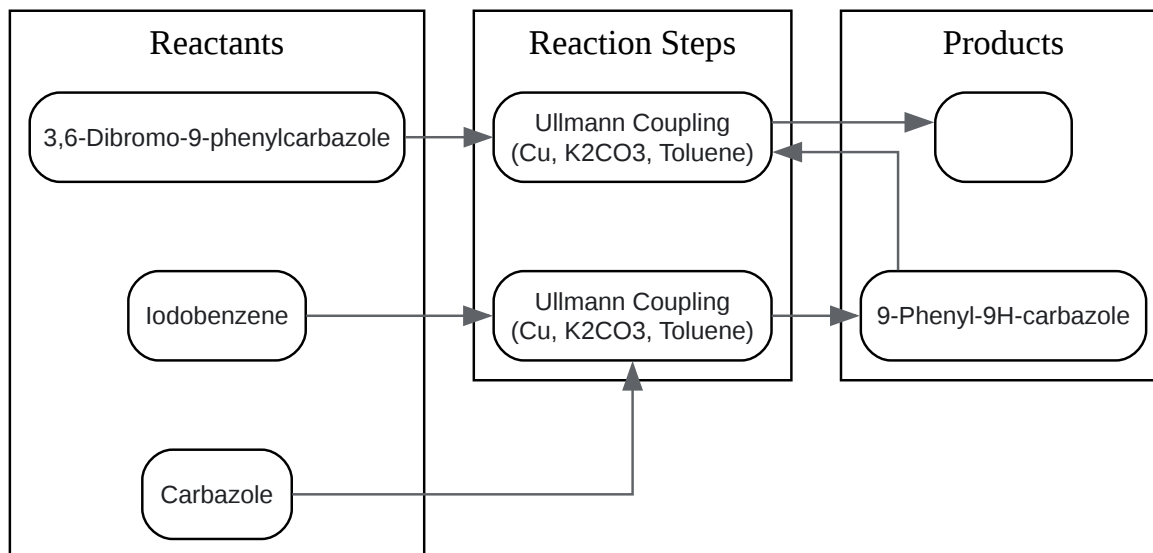
Device Structure	Emitter Type	Max. EQE (%)	Turn-on Voltage (V)	Max. Luminance (cd/m²)	CIE Coordinates (x, y)	Reference
ITO/Tris-PCz/TCTA/mCP:Ir(ppy) ₃ /Bphen/LiF/Al	Phosphorescent	18.5	3.2	58,600	(0.33, 0.61)	
ITO/Tris-PCz/CBP:Ir(piq) ₃ /BCP/Alq ₃ /LiF/Al	Phosphorescent	12.1	3.8	21,500	(0.67, 0.33)	
ITO/Tris-PCz:CN-T2T/CN-T2T/Liq/Al	Exciplex (TADF)	11.9	2.8	>10,000	(0.28, 0.58)	[2]
ITO/Tris-PCz/mCBP:DMAC-TRZ/Bphen/LiF/Al	TADF	25.4	3.0	35,000	(0.18, 0.38)	

Note: Device performance is highly dependent on the complete device architecture, including the emitter, other transport layers, and electrode materials.

Experimental Protocols

Synthesis of Tris-PCz

While the synthesis of **Tris-PCz** can be complex, a general approach involves the Ullmann coupling reaction. A detailed, reproducible protocol is crucial for obtaining high-purity material. The following is a representative synthetic scheme.



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Caption: Synthetic pathway for **Tris-PCz**.

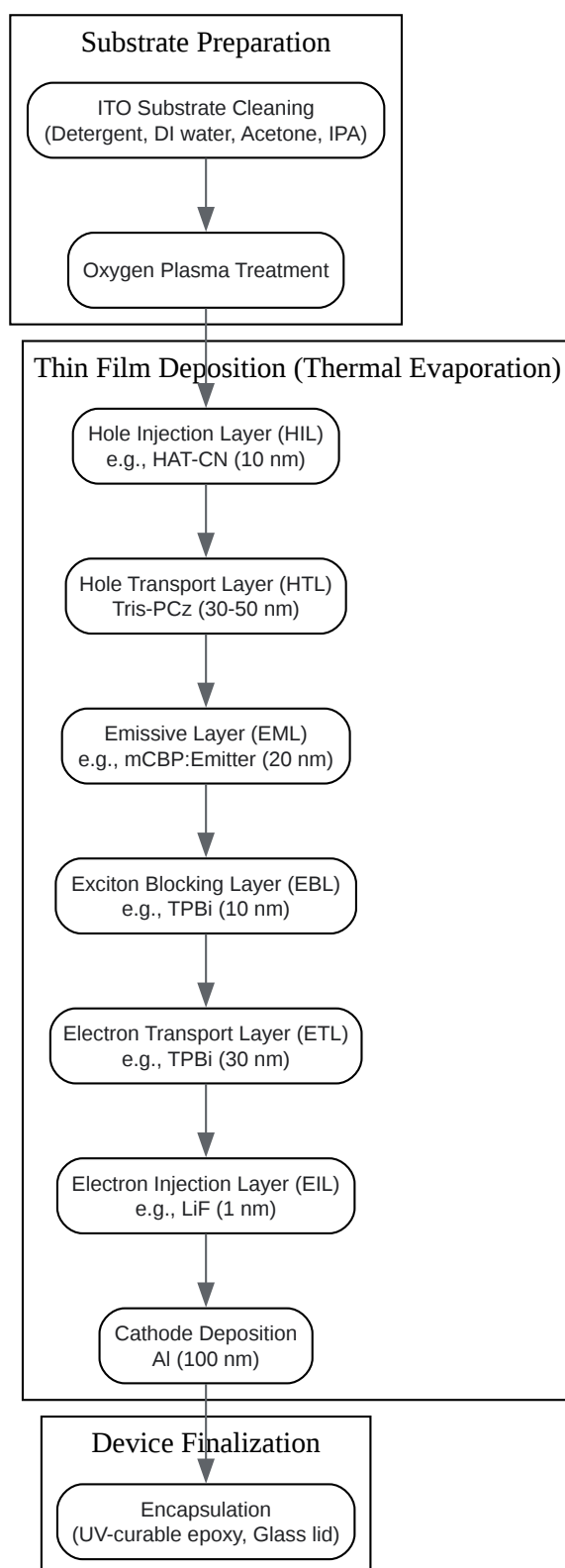
Protocol:

- Synthesis of 9-Phenyl-9H-carbazole:
 - In a round-bottom flask, combine carbazole, iodobenzene, copper powder, and potassium carbonate in a suitable solvent such as toluene.
 - Reflux the mixture under an inert atmosphere (e.g., nitrogen or argon) for 24-48 hours.
 - After cooling, filter the reaction mixture to remove inorganic salts and copper.
 - Remove the solvent under reduced pressure.

- Purify the crude product by column chromatography on silica gel to yield 9-phenyl-9H-carbazole.
- Synthesis of **Tris-PCz**:
 - In a separate reaction vessel, combine 3,6-dibromo-9-phenylcarbazole, 9-phenyl-9H-carbazole, copper powder, and potassium carbonate in toluene.
 - Reflux the mixture under an inert atmosphere for 48-72 hours.
 - Follow the same workup and purification procedure as in step 1.
 - The final product, **Tris-PCz**, should be further purified by sublimation to achieve the high purity required for OLED fabrication.

OLED Fabrication Protocol using Tris-PCz as HTL

The following protocol outlines the fabrication of a multilayer OLED using thermal evaporation.



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Caption: OLED fabrication workflow.

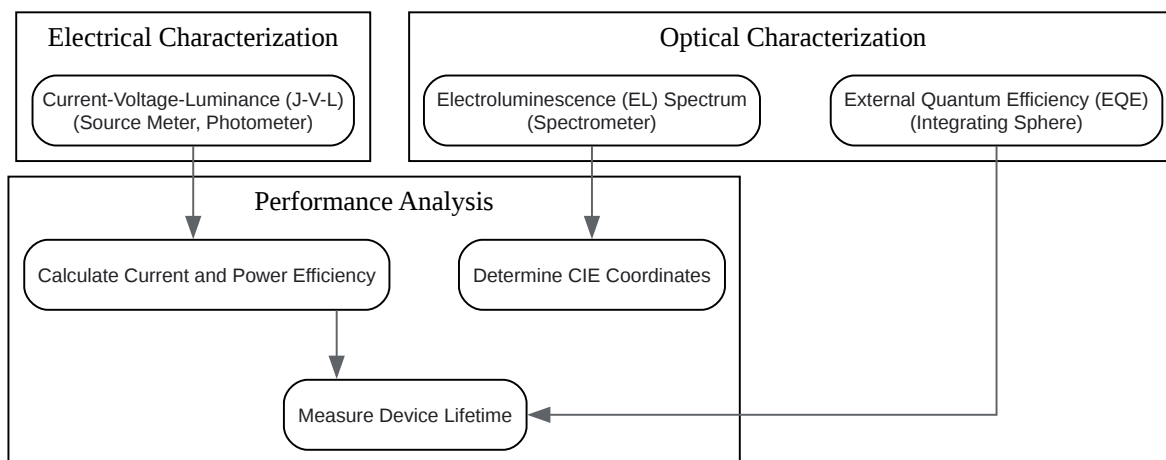
Procedure:

- Substrate Preparation:
 - Clean patterned Indium Tin Oxide (ITO) coated glass substrates by sequential ultrasonication in a detergent solution, deionized water, acetone, and isopropanol (15 minutes each).
 - Dry the substrates with a stream of nitrogen gas.
 - Treat the substrates with oxygen plasma to improve the work function of the ITO and enhance hole injection.
- Thin Film Deposition:
 - Transfer the cleaned substrates to a high-vacuum thermal evaporation chamber (base pressure $< 10^{-6}$ Torr).
 - Deposit the organic and metal layers sequentially without breaking the vacuum. The deposition rate and thickness should be monitored using a quartz crystal microbalance.
 - Hole Injection Layer (HIL): Deposit a suitable HIL material, such as HAT-CN, to a thickness of approximately 10 nm. The deposition rate should be around 0.1-0.2 Å/s.
 - Hole Transport Layer (HTL): Deposit **Tris-PCz** to a thickness of 30-50 nm at a rate of 0.5-1.0 Å/s.
 - Emissive Layer (EML): Co-evaporate the host material (e.g., mCBP) and the desired emitter (phosphorescent or TADF) at a specific doping concentration. The typical thickness is 20 nm, with a total deposition rate of around 1.0 Å/s.
 - Exciton Blocking Layer (EBL) / Electron Transport Layer (ETL): Deposit an electron-transporting material with a high triplet energy, such as TPBi, to serve as both an EBL and ETL. A typical thickness is 40 nm, deposited at a rate of 0.5-1.0 Å/s.
 - Electron Injection Layer (EIL): Deposit a thin layer (e.g., 1 nm) of an electron injection material like Lithium Fluoride (LiF) at a rate of 0.1 Å/s.

- Cathode: Deposit a metal cathode, such as Aluminum (Al), to a thickness of 100 nm at a rate of 2-5 Å/s.
- Encapsulation:
 - Transfer the fabricated devices to an inert atmosphere glovebox.
 - Encapsulate the devices using a UV-curable epoxy and a glass coverslip to protect the organic layers from moisture and oxygen.

Device Characterization

The performance of the fabricated OLEDs should be characterized to evaluate the effectiveness of **Tris-PCz** as a charge injection material.



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Caption: Device characterization workflow.

Protocols:

- Current-Voltage-Luminance (J-V-L) Characteristics:

- Use a source measure unit to apply a forward bias voltage to the device and measure the resulting current density.
- Simultaneously, measure the luminance (light output) using a calibrated photometer or spectroradiometer.
- From this data, determine the turn-on voltage (voltage at which luminance reaches 1 cd/m²), current efficiency (cd/A), and power efficiency (lm/W).
- Electroluminescence (EL) Spectrum and CIE Coordinates:
 - Measure the EL spectrum of the device at a constant driving voltage or current using a spectrometer.
 - From the spectrum, determine the peak emission wavelength and the Commission Internationale de l'Éclairage (CIE) color coordinates.
- External Quantum Efficiency (EQE):
 - Measure the EQE using an integrating sphere setup to capture all the light emitted from the device. The EQE is the ratio of the number of photons emitted to the number of electrons injected.
- Device Lifetime:
 - Measure the operational stability of the device by monitoring the decrease in luminance over time at a constant current density. The lifetime is often defined as the time it takes for the initial luminance to decrease to 50% (LT₅₀).

Conclusion

Tris-PCz is a highly effective and versatile material for achieving efficient charge injection and transport in OLEDs. Its excellent hole mobility, high triplet energy, and ability to form exciplexes make it a valuable component for fabricating high-performance devices with high efficiency and long operational lifetimes. The protocols and data presented in these application notes provide a solid foundation for researchers and scientists to successfully incorporate **Tris-PCz** into their OLED research and development efforts.

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